

physical and chemical properties of N-hexadecanoyl-L-Homoserine lactone

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Compound of Interest

Compound Name: *N-hexadecanoyl-L-Homoserine lactone*

Cat. No.: B15597740

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N-Hexadecanoyl-L-Homoserine Lactone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-hexadecanoyl-L-Homoserine lactone (C16-HSL) is a member of the N-acyl-homoserine lactone (AHL) family of signaling molecules. These molecules are crucial for quorum sensing, a cell-to-cell communication process that allows bacteria to coordinate gene expression in response to population density. C16-HSL, with its long acyl chain, is particularly important in the regulation of various physiological processes in several Gram-negative bacteria, including symbiosis, biofilm formation, and virulence. This technical guide provides a comprehensive overview of the physical and chemical properties of C16-HSL, detailed experimental protocols, and an in-depth look at its role in bacterial signaling pathways.

Physical and Chemical Properties

N-hexadecanoyl-L-Homoserine lactone is a white crystalline solid at room temperature. Its properties are summarized in the tables below.

General Properties

Property	Value	Reference
CAS Number	87206-01-7	[1]
Molecular Formula	C ₂₀ H ₃₇ NO ₃	[1]
Molecular Weight	339.5 g/mol	[1]
IUPAC Name	N-[(3S)-2-oxotetrahydrofuran-3-yl]hexadecanamide	N/A
Synonyms	C16-HSL, N-Palmitoyl-L-homoserine lactone	[1]

Solubility

Solvent	Solubility	Notes
Chloroform	Soluble	[2]
Dimethyl sulfoxide (DMSO)	Approx. 20 mg/mL	For a related compound, N-3-oxo-hexadecanoyl-L-Homoserine lactone.[3]
Dimethylformamide (DMF)	Approx. 20 mg/mL	For a related compound, N-3-oxo-hexadecanoyl-L-Homoserine lactone.[3]
Ethanol and Methanol	Soluble	Use is not recommended as they can open the lactone ring. [3][4]

Stability and Storage

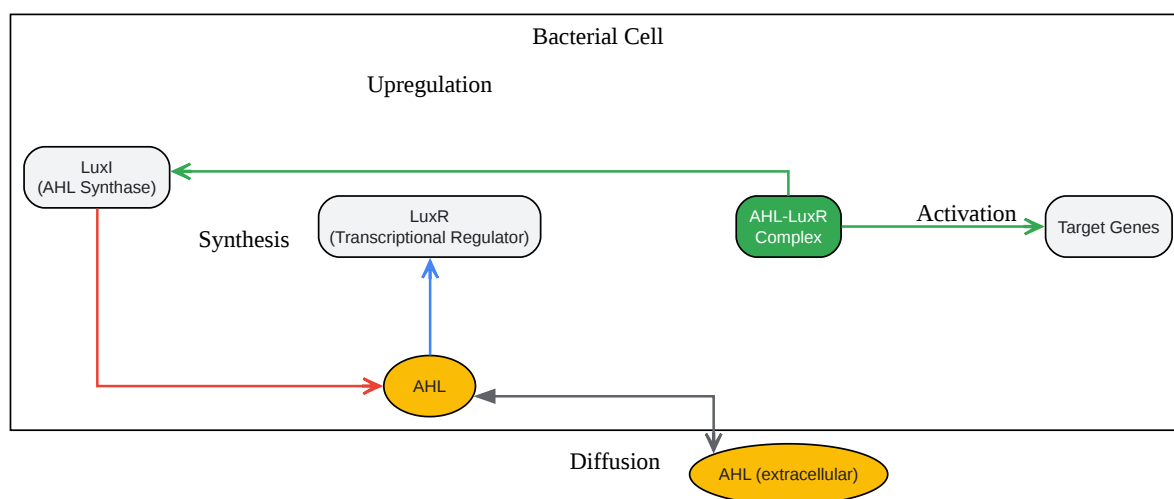
Condition	Stability	Recommendation
Storage Temperature	-20°C	[4]
Long-term Stability	≥ 4 years	When stored at -20°C.[4]
Aqueous Solution	Not recommended for storage	Prepare fresh for each use.
Light and Moisture	Protect from light and moisture	N/A

Signaling Pathways

N-hexadecanoyl-L-Homoserine lactone is a key signaling molecule in the quorum-sensing circuitry of several bacteria, most notably in the nitrogen-fixing symbiont *Sinorhizobium meliloti*. The canonical quorum-sensing system involving AHLs is the LuxI/LuxR-type circuit. In *S. meliloti*, a more complex system involving SinI, SinR, and ExpR regulates downstream genes.

The General LuxI/LuxR Quorum Sensing Circuit

The LuxI/LuxR system is the archetypal AHL-mediated quorum-sensing circuit. The LuxI protein synthesizes the AHL signal, which diffuses out of the cell. As the bacterial population density increases, the extracellular concentration of the AHL rises. Once a threshold concentration is reached, the AHL diffuses back into the cells and binds to the LuxR transcriptional regulator. The AHL-LuxR complex then activates the transcription of target genes, often including the *luxI* gene itself, creating a positive feedback loop.

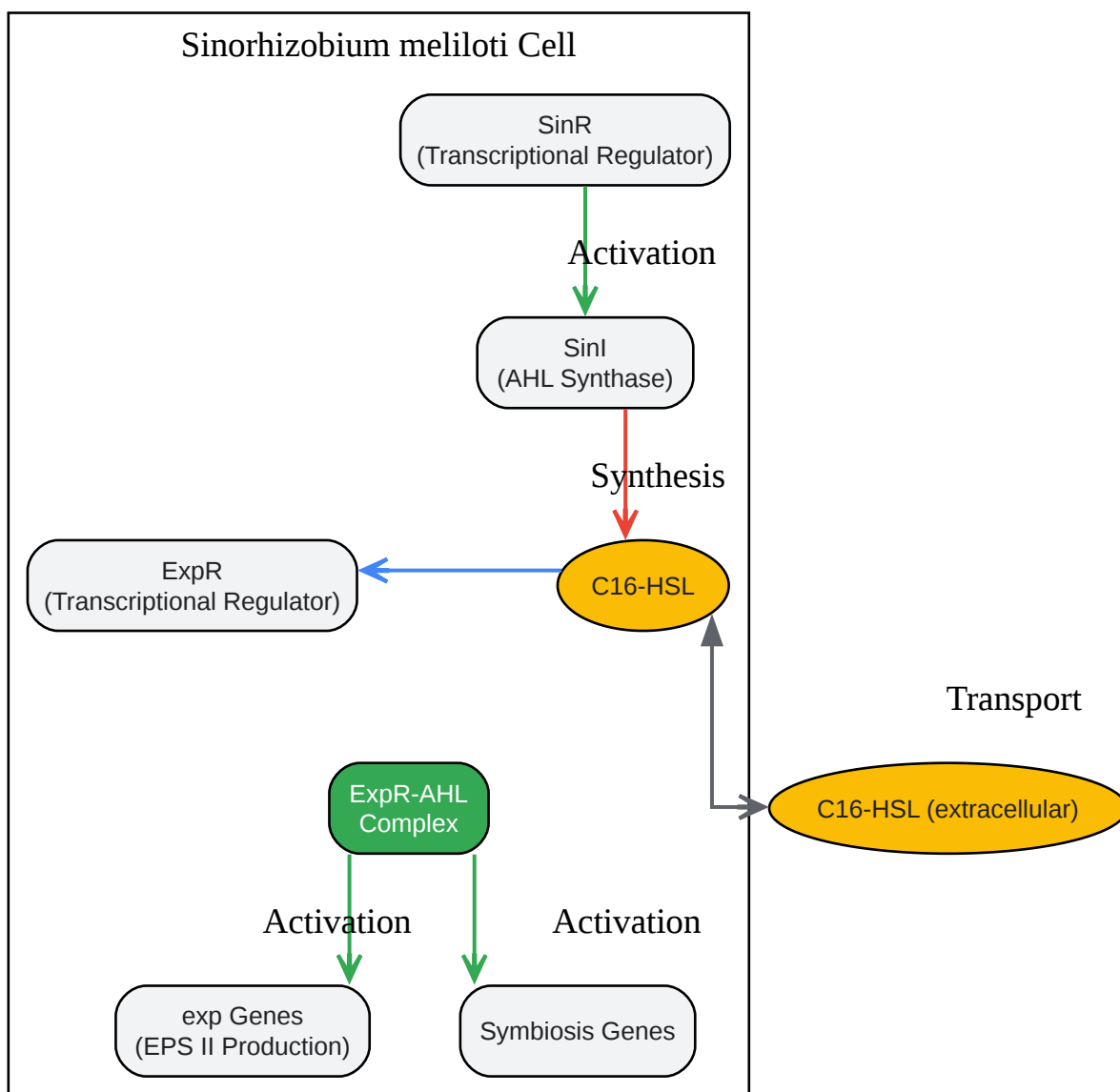


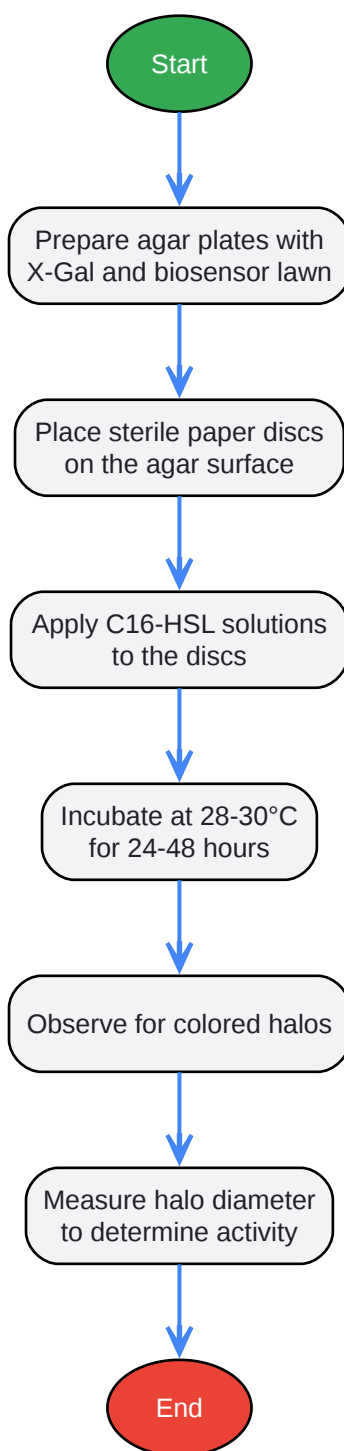
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A generalized LuxI/LuxR quorum-sensing circuit.

The SinI/SinR/ExpR Quorum Sensing Pathway in *Sinorhizobium meliloti*

In *S. meliloti*, the production of long-chain AHLs, including C16-HSL, is catalyzed by the SinI synthase. The regulation of genes involved in symbiosis and exopolysaccharide (EPS) production is controlled by a more intricate system involving two LuxR-type regulators, SinR and ExpR. SinR appears to control *sinI* expression independently of AHLs, while ExpR requires AHLs to activate the transcription of downstream targets, such as the *exp* genes responsible for EPS II production. This dual regulatory system allows for a more nuanced response to changes in population density and environmental cues.





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